

# Troubleshooting false resistance in Pyrazinamide susceptibility testing

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pyrazinamide

Cat. No.: B1679903

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## Technical Support Center: Pyrazinamide (PZA) Susceptibility Testing

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during **Pyrazinamide** (PZA) susceptibility testing of *Mycobacterium tuberculosis*.

### Troubleshooting Guides

This section provides detailed solutions to specific problems that may lead to false PZA resistance results.

### Issue 1: Suspected False PZA Resistance in BACTEC™ MGIT™ 960 System

Question: My *M. tuberculosis* isolate is showing resistance to PZA in the BACTEC™ MGIT™ 960 system, but I suspect this might be a false-positive result. What are the common causes and how can I troubleshoot this?

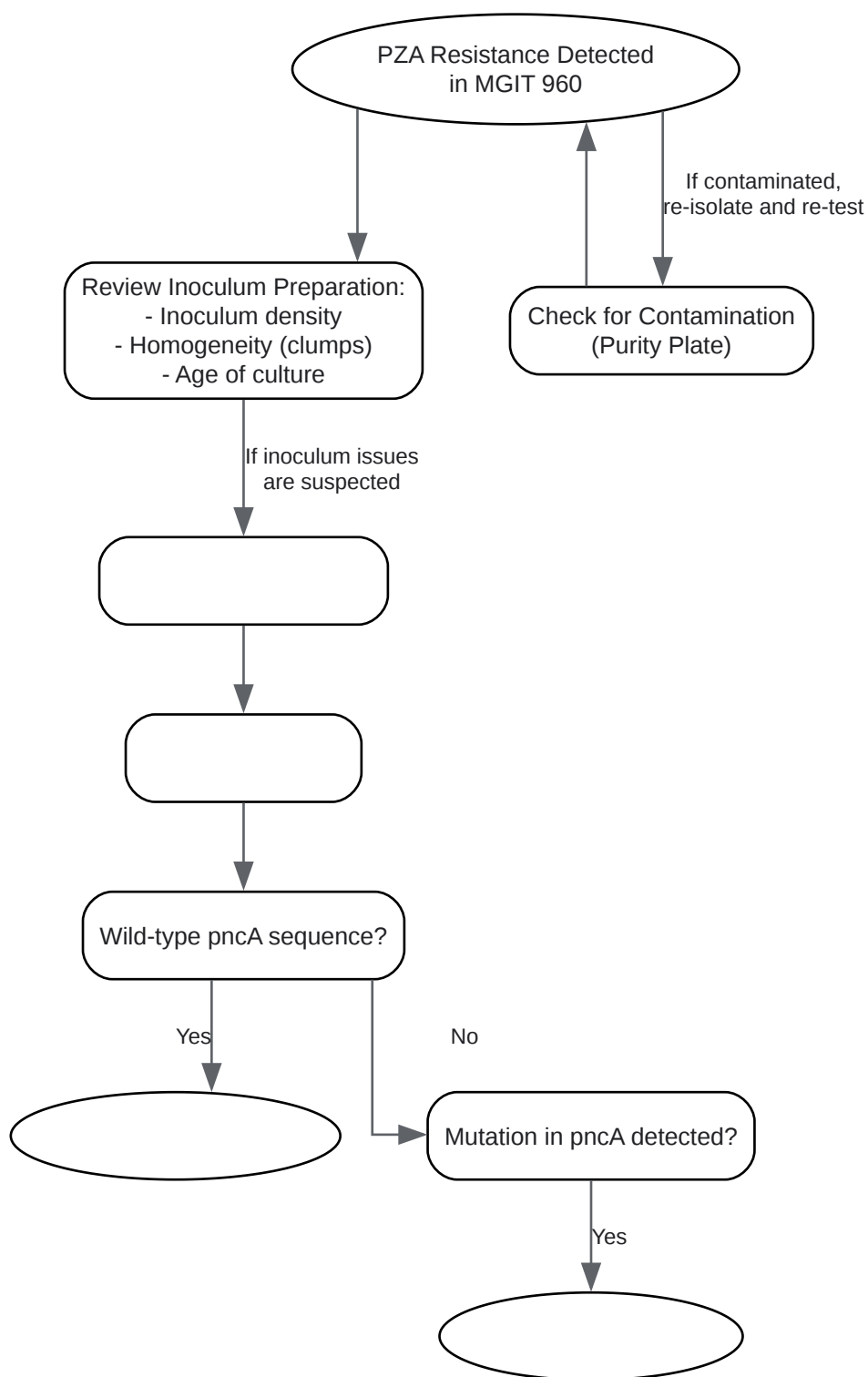
Answer:

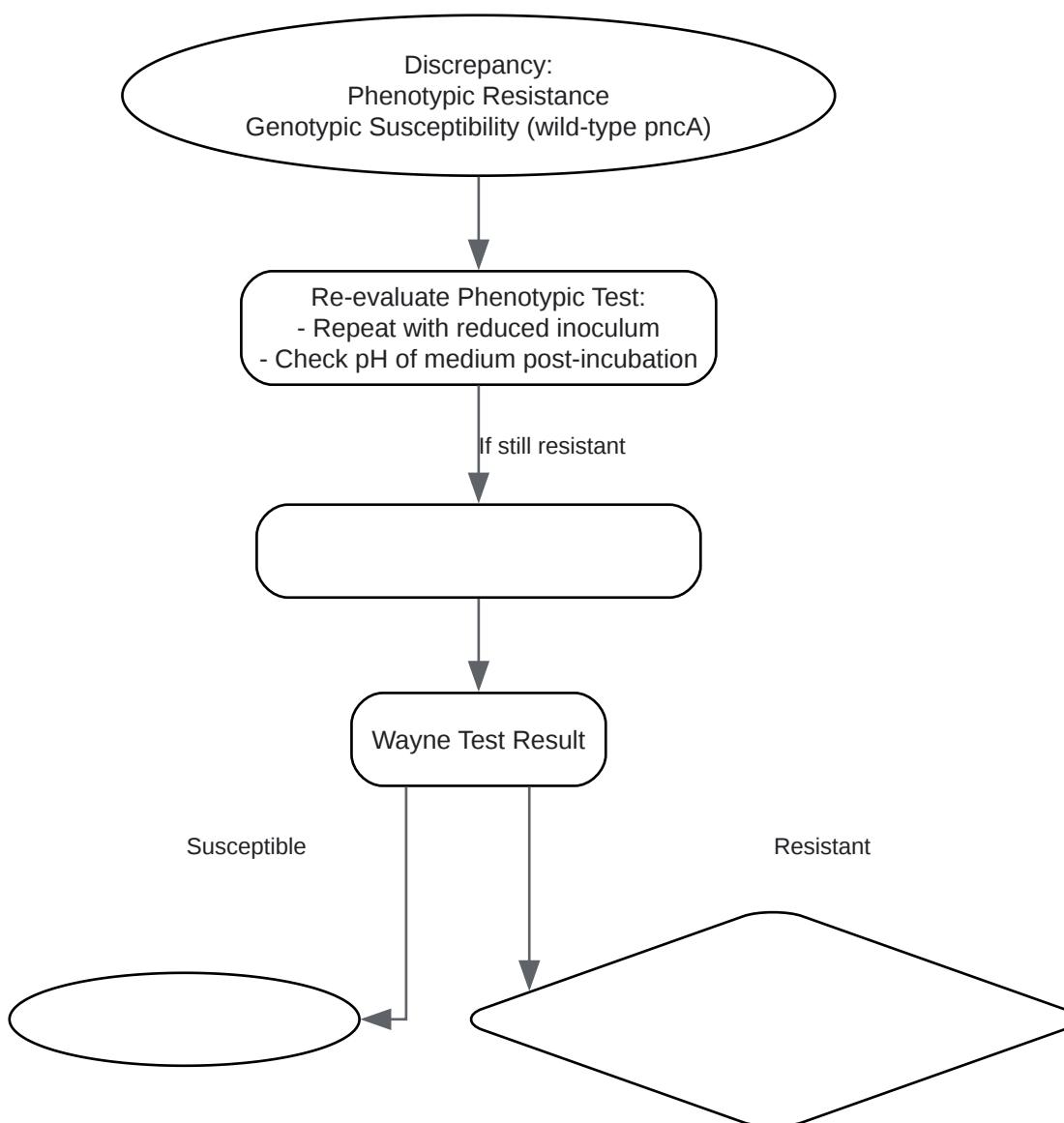
False PZA resistance in the MGIT 960 system is a well-documented issue.[1][2][3][4][5] The primary causes are related to the inoculum size and its effect on the acidic pH required for PZA activity.[2][3][5][6]

#### Common Causes:

- **High Inoculum Density:** A large bacterial load ( $10^7$  to  $10^8$  CFU/mL) can raise the pH of the acidic MGIT PZA medium towards neutral, inactivating the drug and leading to a false resistance reading.[\[6\]](#)[\[7\]](#)
- **Inoculum Clumping:** Non-homogenous inoculum containing clumps of bacteria can lead to an effectively higher bacterial concentration in the tube.
- **Age of Culture:** Using older cultures for inoculum preparation may result in a higher proportion of non-viable or metabolically inactive organisms, which can affect the test outcome.[\[7\]](#)
- **Contamination:** Contamination of the MGIT tube can lead to rapid growth and a false resistance signal.

#### Troubleshooting Workflow:





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## References

- 1. Revisiting problems and solutions to decrease Mycobacterium tuberculosis pyrazinamide false resistance when using the Bactec MGIT 960 system - PubMed

[pubmed.ncbi.nlm.nih.gov]

- 2. iss.it [iss.it]
- 3. journals.asm.org [journals.asm.org]
- 4. Prevention of False Resistance Results Obtained in Testing the Susceptibility of Mycobacterium tuberculosis to Pyrazinamide with the Bactec MGIT 960 System Using a Reduced Inoculum - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Overcoming the Challenges of Pyrazinamide Susceptibility Testing in Clinical Mycobacterium tuberculosis Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 6. microbiologyresearch.org [microbiologyresearch.org]
- 7. aphl.org [aphl.org]
- To cite this document: BenchChem. [Troubleshooting false resistance in Pyrazinamide susceptibility testing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679903#troubleshooting-false-resistance-in-pyrazinamide-susceptibility-testing]

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